

# Essential Safety and Logistical Information for Handling ReN 1869

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This document provides crucial safety protocols, handling instructions, and disposal plans for **ReN 1869** (also known as NNC-05-1869), a selective histamine H(1) receptor antagonist. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental outcomes.

### Personal Protective Equipment (PPE) and Safety

While **ReN 1869** (CAS 170149-99-2) is not classified as a hazardous substance or mixture, standard laboratory safety precautions are mandatory to minimize exposure and ensure a safe working environment. The following personal protective equipment is required when handling this compound.



PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side- shields to protect against splashes.
Hand Protection	Protective Gloves	Chemically resistant gloves should be worn. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing from accidental contact.
Respiratory	Fume Hood	Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood, to avoid dust and aerosol formation.

## **Operational Plans: Handling and Storage**

Proper handling and storage are critical to maintaining the stability and purity of ReN 1869.

### Handling:

- · Avoid inhalation of dust or aerosols.
- Prevent contact with eyes and skin.
- Use in a well-ventilated area, preferably within a chemical fume hood.

### Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.



- Protect from direct sunlight and sources of ignition.
- Recommended Storage Temperature:
  - Powder: -20°C for up to 3 years.
  - In solvent: -80°C for up to 1 year.

### **Disposal Plan**

Contaminated materials and waste must be disposed of in accordance with all applicable federal, state, and local regulations.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product. Conduct recycling or disposal in accordance with prevailing regulations.

**Physicochemical Properties** 

Property	Value	
Molecular Formula	C24H27NO2	
Molecular Weight	361.48 g/mol	
CAS Number	170149-99-2	
Synonyms	ReN1869, NNC-05-1869, NNC 05-1869	
Solubility	Soluble in DMSO	

# Experimental Protocol: In Vitro Histamine H(1) Receptor Antagonist Assay

The following is a representative protocol for evaluating the antagonist activity of **ReN 1869** on the histamine H(1) receptor in a cell-based assay. This protocol is illustrative and should be adapted based on specific cell lines and experimental objectives.

1. Materials and Reagents:



- **ReN 1869** (NNC-05-1869)
- Histamine
- Cell line expressing the human histamine H(1) receptor (e.g., CHO-K1 or HEK293 cells)
- Appropriate cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- DMSO (for stock solution preparation)
- Calcium indicator dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Microplate reader capable of measuring fluorescence
- 2. Preparation of Solutions:
- ReN 1869 Stock Solution: Prepare a 10 mM stock solution of ReN 1869 in DMSO. Store at -20°C.
- Working Solutions: On the day of the experiment, prepare serial dilutions of the ReN 1869 stock solution in assay buffer to achieve the desired final concentrations.
- Histamine Solution: Prepare a stock solution of histamine in deionized water. Further dilute in assay buffer to a concentration that elicits a submaximal response (e.g., EC<sub>80</sub>) in the chosen cell line.
- 3. Cell Culture and Plating:
- Culture the H(1) receptor-expressing cells according to standard protocols.
- The day before the assay, seed the cells into a 96-well black, clear-bottom microplate at an appropriate density to achieve a confluent monolayer on the day of the experiment.
- 4. Calcium Flux Assay:

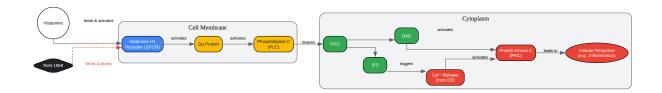


- On the day of the assay, remove the culture medium from the wells.
- Load the cells with a calcium indicator dye (e.g., Fluo-4 AM) in assay buffer for 1 hour at 37°C, following the manufacturer's instructions.
- Wash the cells with assay buffer to remove excess dye.
- Add the various concentrations of ReN 1869 (or vehicle control) to the wells and incubate for a predetermined time (e.g., 15-30 minutes) at room temperature.
- Place the microplate in the plate reader and measure the baseline fluorescence.
- Add the histamine solution to all wells and immediately begin recording the fluorescence intensity over time.
- 5. Data Analysis:
- · Calculate the change in fluorescence intensity for each well.
- Plot the response (change in fluorescence) against the concentration of ReN 1869.
- Determine the IC<sub>50</sub> value for ReN 1869 by fitting the data to a sigmoidal dose-response curve.

## Signaling Pathway of ReN 1869 Action

**ReN 1869** acts as a selective antagonist of the histamine H(1) receptor. The diagram below illustrates the signaling pathway initiated by histamine binding to the H(1) receptor and how **ReN 1869** blocks this cascade.





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Caption: Mechanism of **ReN 1869** as a Histamine H(1) Receptor Antagonist.

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